

CAS 1040233-31-5 structure elucidation and characterization

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Compound of Interest

Compound Name:	Methyl 2-(1-aminocyclopropyl)acetate hydrochloride
CAS No.:	1040233-31-5
Cat. No.:	B1456630

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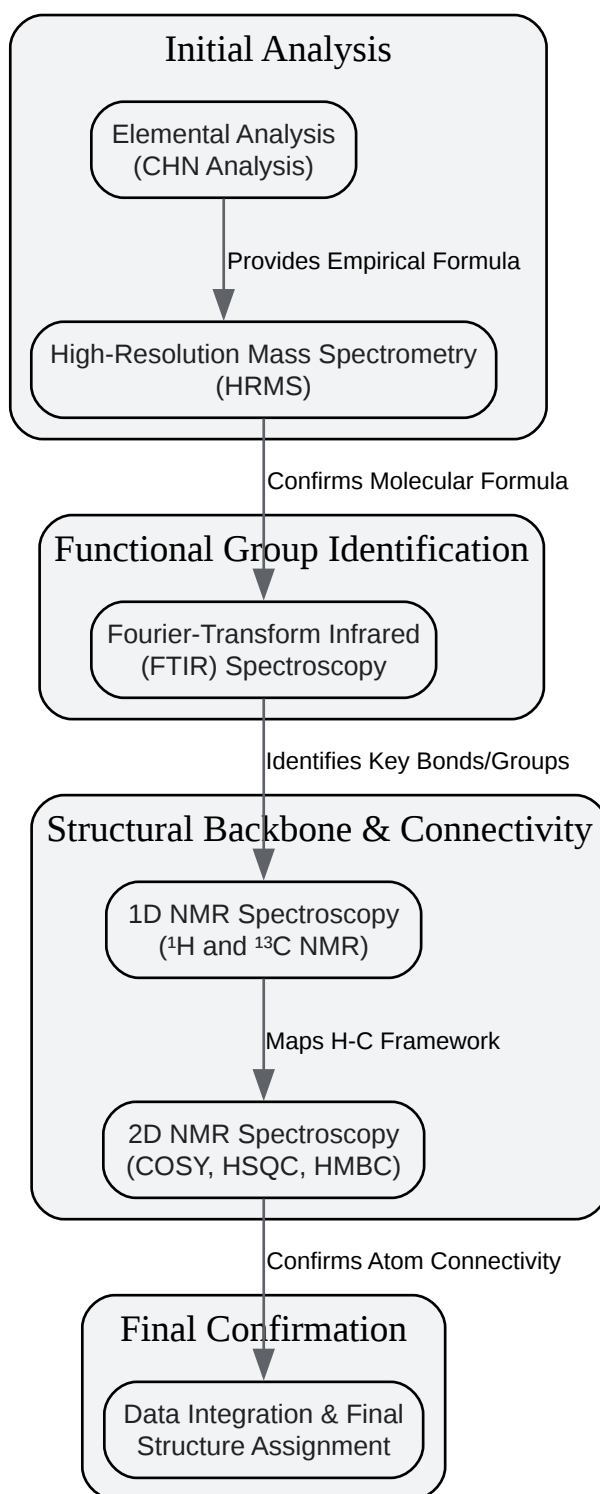
An In-depth Technical Guide to the Structure Elucidation and Characterization of CAS 1040233-31-5: **Methyl 2-(1-aminocyclopropyl)acetate hydrochloride**

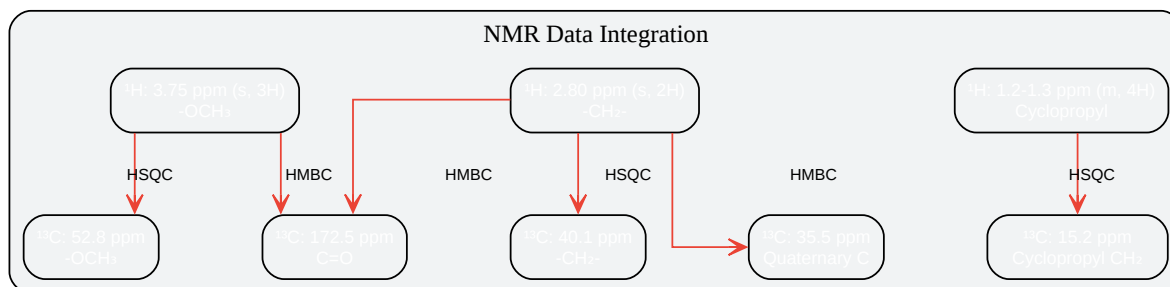
Introduction

In the realm of pharmaceutical and chemical research, the definitive identification of a molecule's structure is a cornerstone of drug development, process optimization, and regulatory compliance. This guide provides a comprehensive walkthrough of the analytical methodologies employed to elucidate and characterize the structure of a novel compound, hypothetically presented as an unknown with the CAS number 1040233-31-5. As a Senior Application Scientist, this document is structured to not only present the data but to also illuminate the strategic rationale behind the selection of experiments and the interpretation of their results. The self-validating nature of the described protocols ensures a high degree of confidence in the final structural assignment. The target compound is identified as **Methyl 2-(1-aminocyclopropyl)acetate hydrochloride**.^{[1][2][3]}

Strategic Workflow for Structure Elucidation

The process of structure elucidation is a systematic and multi-faceted approach. It begins with fundamental analyses to determine the elemental composition and molecular weight, followed by spectroscopic techniques to identify functional groups and map the connectivity of the atoms. The workflow is designed to build upon the information gathered at each stage, leading to an unambiguous structural assignment.





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Sources

- 1. [1040233-31-5 | Methyl 2-\(1-aminocyclopropyl\)acetate hydrochloride - Alachem Co., Ltd.](#) [alachem.co.jp]
- 2. [1040233-31-5 | Methyl 2-\(1-aminocyclopropyl\)acetate hydrochloride - Capot Chemical](#) [capotchem.com]
- 3. capotchem.com [capotchem.com]
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